

Quercetin 3-O-sophoroside: A Reference Standard for Phytochemical Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *quercetin 3-O-sophoroside*

Cat. No.: *B8034653*

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Introduction

Quercetin 3-O-sophoroside is a flavonoid glycoside naturally occurring in various plant species, including rapeseed (*Brassica napus*), tomato (*Lycopersicon esculentum*) seeds, and broccoli.[1] As a primary reference standard, it plays a critical role in the accurate identification and quantification of this specific analyte in phytochemical, food and beverage, and other complex matrices.[2][3] Its antioxidant properties, including the ability to inhibit lipid peroxidation, also make it a compound of interest in drug development and biomedical research.[1] This document provides detailed application notes and protocols for the use of **quercetin 3-O-sophoroside** as a standard in phytochemical analysis.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a reference standard is fundamental to its proper handling and use in analytical method development.

Property	Value
Molecular Formula	C ₂₇ H ₃₀ O ₁₇
Molecular Weight	626.52 g/mol [3]
CAS Number	18609-17-1[2]
Appearance	Crystalline powder (typical)
Solubility	Soluble in DMSO and DMF; sparingly soluble in water and ethanol[1]
UV-Vis λmax	207, 257, 355 nm[1]

Application Notes

Quercetin 3-O-sophoroside is primarily utilized as a reference standard for:

- Identification: Confirming the presence of **quercetin 3-O-sophoroside** in a sample by comparing retention times and/or mass spectral data.
- Quantification: Establishing calibration curves to determine the concentration of **quercetin 3-O-sophoroside** in various samples.
- Method Validation: Assessing the performance of analytical methods, including linearity, accuracy, precision, and sensitivity (LOD/LOQ).
- Quality Control: Ensuring the consistency and quality of raw materials and finished products in the food and pharmaceutical industries.

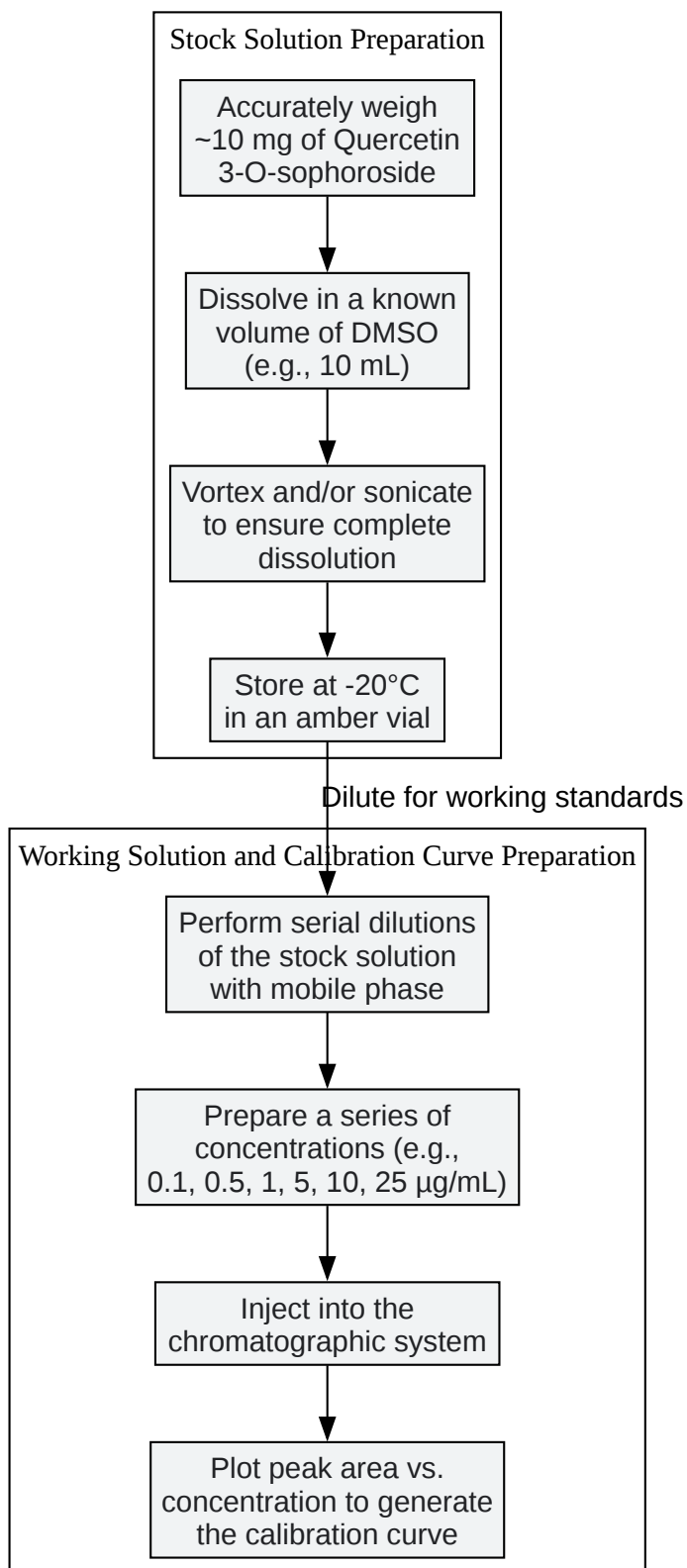
Experimental Protocols

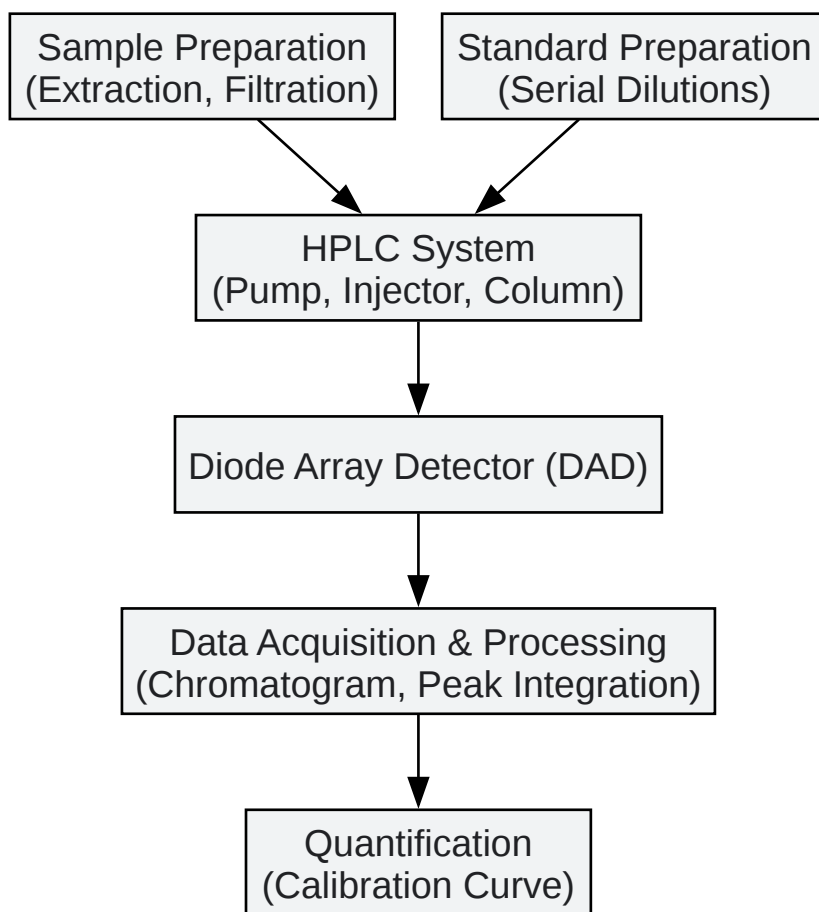
The following protocols are provided as a starting point for the analysis of **quercetin 3-O-sophoroside**. Method optimization is recommended for specific matrices and instrumentation.

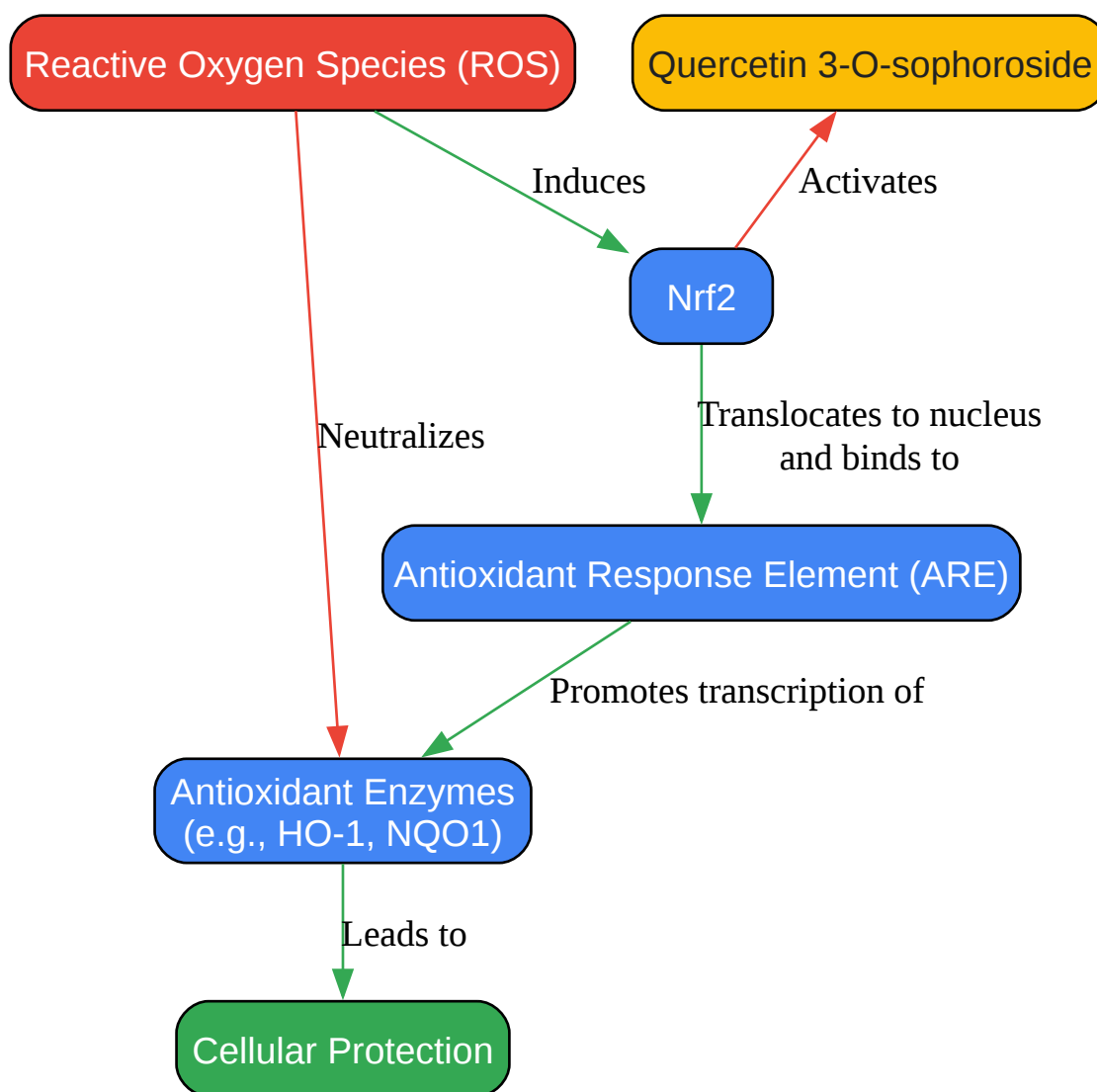
Preparation of Standard Stock and Working Solutions

Objective: To prepare accurate concentrations of **quercetin 3-O-sophoroside** for calibration and quality control.

Workflow for Standard Preparation:







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References

- 1. caymanchem.com [caymanchem.com]
- 2. Quercetin 3-sophoroside phyproof Reference Substance 18609-17-1 [sigmaaldrich.com]

- 3. Quercetin 3-sophoroside phyproof® Reference Substance | PhytoLab
[phyproof.phytolab.com]
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